

# Personal protective equipment for handling Rocastine

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## Compound of Interest

Compound Name: Rocastine

Cat. No.: B1679498

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## Essential Safety and Handling Guide for Rocastine

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: This document provides essential safety and logistical information for handling **Rocastine** based on its classification as a potent histamine-1 (H1) receptor antagonist and general safety protocols for handling chemical compounds in a laboratory setting. A specific Safety Data Sheet (SDS) for **Rocastine** was not publicly available at the time of this writing. Therefore, these guidelines are based on the known properties of **Rocastine** and general principles of laboratory safety.<sup>[1][2]</sup> Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidance and requirements.

## Chemical and Physical Properties of Rocastine

**Rocastine** is a potent, non-sedating antihistamine.<sup>[1][2]</sup> Understanding its physical and chemical properties is the first step in safe handling.

Property	Value	Source
Molecular Formula	C13H19N3OS	[3]
Molecular Weight	265.38 g/mol	
CAS Number	91833-49-7	
Appearance	Not specified (assume solid powder)	
Solubility	Not specified	
Storage	Dry, dark, and at 0-4°C for short term (days to weeks) or -20°C for long term (months to years).	

## Personal Protective Equipment (PPE)

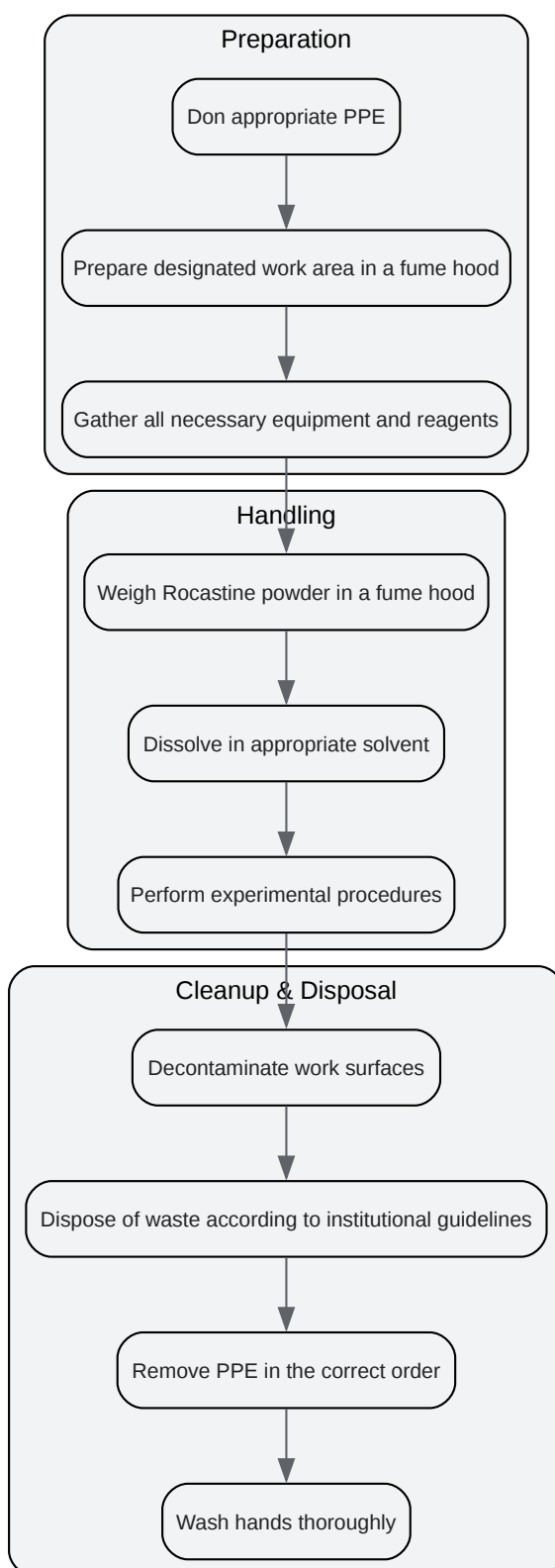
A comprehensive PPE strategy is crucial to minimize exposure when handling **Rocastine**. The following table outlines the recommended PPE based on the potential hazards associated with potent pharmaceutical compounds.

PPE Category	Minimum Requirement	Rationale
Hand Protection	Nitrile or neoprene gloves (double gloving recommended).	Prevents skin contact and absorption.
Eye Protection	Safety glasses with side shields or chemical splash goggles.	Protects eyes from dust particles and splashes.
Body Protection	A lab coat or disposable gown.	Protects skin and clothing from contamination.
Respiratory Protection	A fit-tested N95 or higher respirator.	Recommended when handling the powder outside of a certified chemical fume hood to prevent inhalation of fine particles.

## Operational Plan for Handling Rocastine

Adherence to a strict operational workflow is essential for minimizing the risk of exposure and contamination.

The following diagram outlines the standard operating procedure for handling **Rocastine** in a laboratory setting.



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**Caption:** Standard operational workflow for handling **Rocastine**.

Note: Specific experimental protocols will vary depending on the research objectives. The following is a generalized protocol for preparing a stock solution of **Rocastine**.

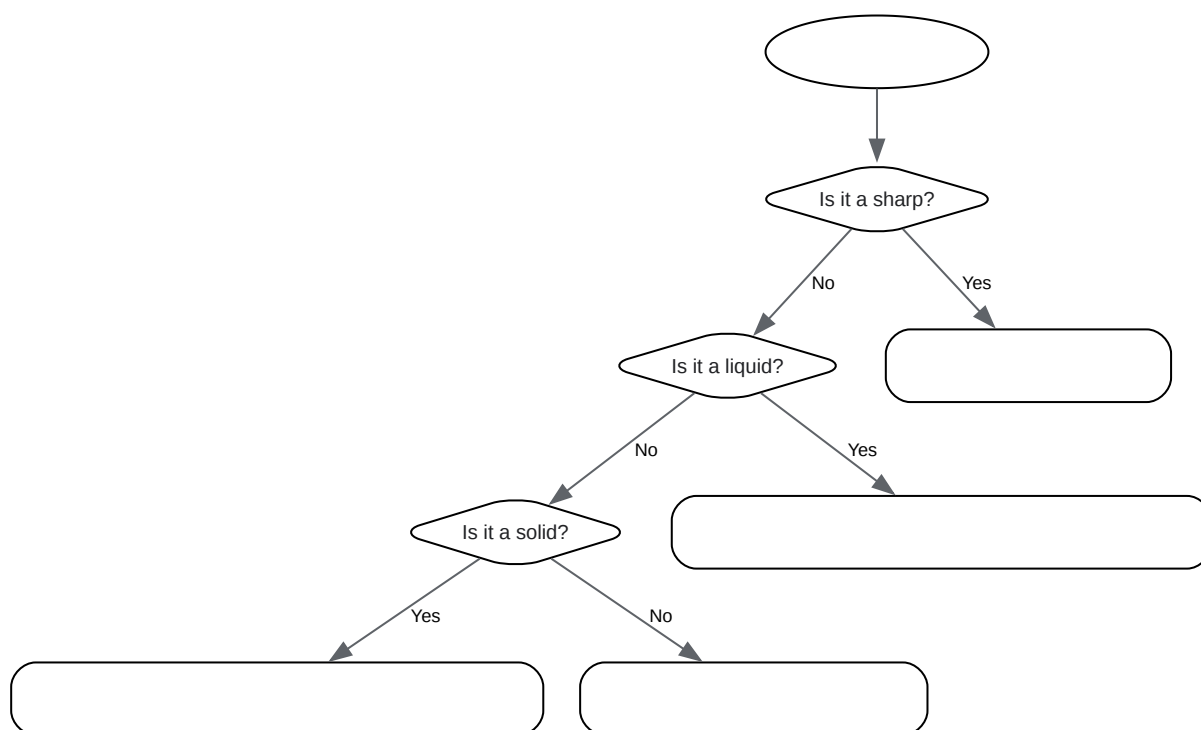
- Preparation:
  - Don all required personal protective equipment as outlined in the PPE table.
  - Ensure the chemical fume hood is certified and functioning correctly.
  - Prepare the designated work area by covering the surface with absorbent, disposable bench paper.
  - Assemble all necessary materials: **Rocastine** powder, appropriate solvent, calibrated balance, weigh paper, spatula, volumetric flask, and pipettes.
- Procedure:
  - Tare the calibrated balance with a piece of weigh paper.
  - Carefully weigh the desired amount of **Rocastine** powder onto the weigh paper.
  - Record the exact weight.
  - Transfer the powder to a volumetric flask of the appropriate size.
  - Add a small amount of the desired solvent to the flask and gently swirl to dissolve the powder.
  - Once dissolved, add solvent to the calibration mark.
  - Cap the flask and invert several times to ensure a homogenous solution.
- Post-Procedure:
  - Label the stock solution clearly with the compound name, concentration, solvent, and date of preparation.
  - Store the solution under the recommended conditions.

- Follow the cleanup and disposal procedures outlined below.

## Disposal Plan

Proper disposal of **Rocastine** and any contaminated materials is critical to prevent environmental contamination and accidental exposure.

The following diagram illustrates the decision-making process for the disposal of waste generated during the handling of **Rocastine**.



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## References

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- 3. Rocastine | C13H19N3OS | CID 57520 - PubChem [pubchem.ncbi.nlm.nih.gov]
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